

Personal protective equipment for handling 2',3'-cGAMP

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Compound of Interest

Compound Name: 2',3'-cGAMP

Cat. No.: B12421185

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Essential Safety and Handling Guide for 2',3'-cGAMP

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2',3'-cGAMP** (Cyclic GMP-AMP). Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of the product.

Product Information and Properties

2',3'-cGAMP is a cyclic dinucleotide that acts as a second messenger in the innate immune system by activating the STING (stimulator of interferon genes) pathway.^{[1][2][3]} While it is a key molecule in immunology and cancer research, it is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[4] However, as with any chemical, it should be handled with caution in a professional laboratory setting.^[4]

Quantitative Data Summary

Property	Specification	Source(s)
Molecular Formula	C ₂₀ H ₂₄ N ₁₀ O ₁₃ P ₂ (free acid)	[5]
Molecular Weight	674.42 g/mol (free acid)	[5]
Physical Form	Solid (lyophilized powder)	[5]
Color	White to off-white	[5]
Purity	≥ 95-98% (HPLC)	[5][6]
Solubility	Soluble in water (e.g., 1 mg/ml or 50 mg/ml) and DMSO.	[1][6]
Storage (Lyophilized)	Store desiccated at -20°C for up to 24 months.	
Storage (In Solution)	Store in aliquots at -20°C for up to 1-6 months. Avoid repeated freeze-thaw cycles.	[1]

Operational and Safety Protocols

The following procedural steps provide guidance for the safe handling and disposal of **2',3'-cGAMP** from receipt to final waste management.

Personal Protective Equipment (PPE)

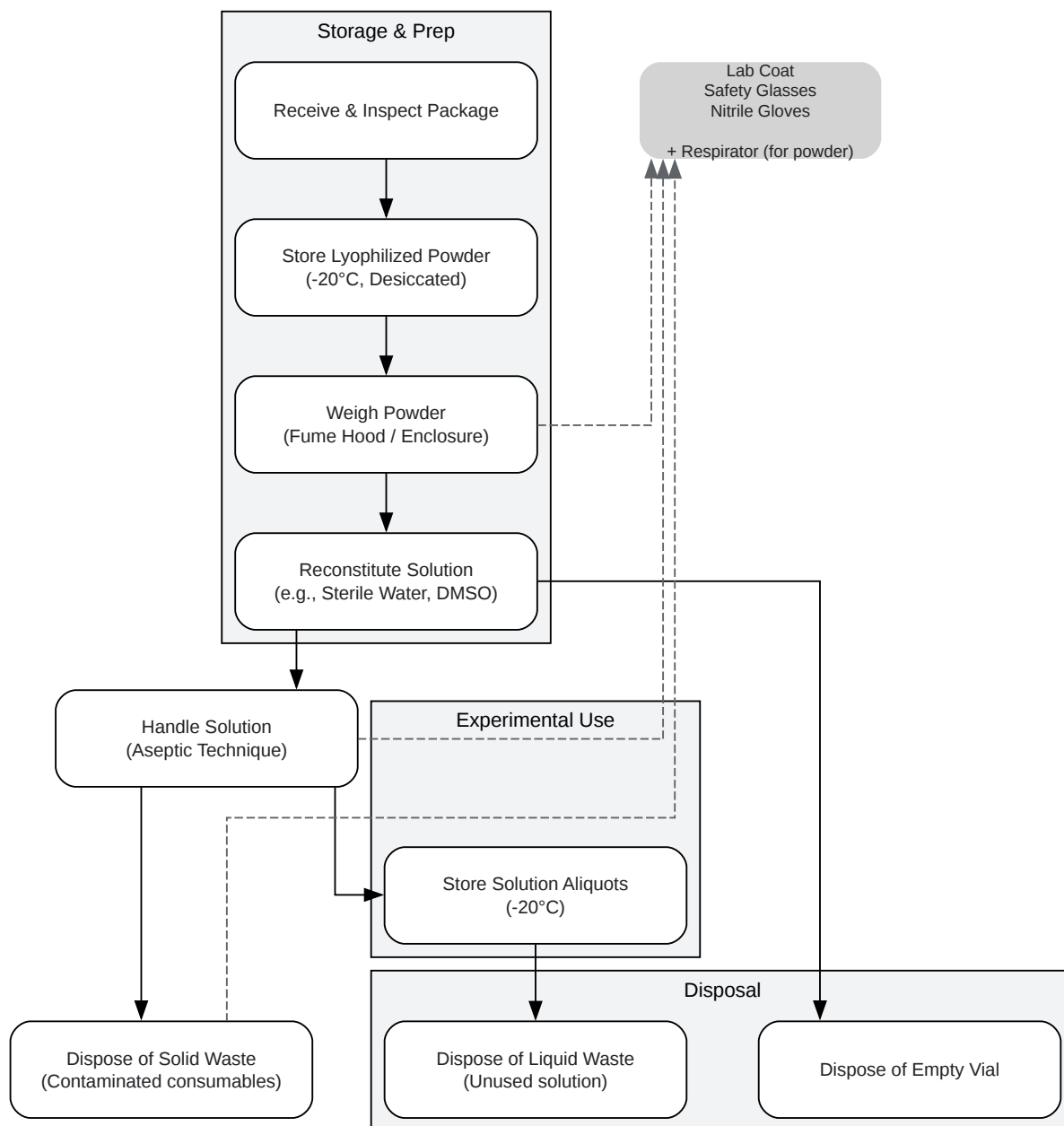
Standard laboratory PPE must be worn at all times when handling **2',3'-cGAMP** in either solid or liquid form.

- **Lab Coat:** A standard laboratory coat is required to protect street clothes and skin from potential contamination.
- **Eye Protection:** Safety glasses with side shields are mandatory. When handling the lyophilized powder outside of a fume hood, chemical safety goggles are recommended to provide a better seal against airborne particles.
- **Hand Protection:** Nitrile gloves should be worn to prevent skin contact. If a glove is punctured or contaminated, it should be removed and replaced immediately.

- Respiratory Protection (for powder): When weighing or otherwise handling the lyophilized powder, it is best practice to work in a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk. If this is not possible, a NIOSH-approved N95 (or equivalent) respirator is recommended.

Handling and Reconstitution Workflow

The following diagram outlines the key stages for safely handling **2',3'-cGAMP**.



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Caption: Workflow for Safe Handling of 2',3'-cGAMP.

Step-by-Step Handling Procedures

A. Receipt and Storage of Lyophilized Powder

- Upon receipt, inspect the package for any signs of damage.
- Wear standard PPE (lab coat, gloves, safety glasses) to handle the vial.
- Store the lyophilized product in a desiccator at -20°C immediately upon arrival to ensure stability.

B. Weighing and Transfer (Solid Form)

- Perform all weighing and transfer operations of the lyophilized powder inside a chemical fume hood or a ventilated balance enclosure to prevent the generation of airborne dust.
- Use a clean spatula for transfers. Handle the vial and powder gently to minimize aerosolization.
- If a fume hood is unavailable, wear an N95 respirator in addition to standard PPE.
- Close the container tightly immediately after use.

C. Reconstitution (Preparation of Stock Solution)

- Consult the product datasheet for the correct solvent (e.g., sterile endotoxin-free water, DMSO) and concentration.^[1] For a 5 mM stock from 500 µg of powder, for example, you would add 139 µl of DMSO.
- Slowly add the recommended volume of solvent to the vial containing the lyophilized powder.
- Mix the solution by gentle vortexing or pipetting up and down until the solid is completely dissolved.^[1]
- For long-term storage, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.^[1]

D. Handling of Solutions

- Handle all solutions using standard good laboratory practices.
- When working with cell cultures, use aseptic technique to prevent contamination.
- Clearly label all tubes containing the **2',3'-cGAMP** solution with the compound name, concentration, date, and your initials.

Disposal Plan

While **2',3'-cGAMP** is not classified as hazardous, all chemical waste should be disposed of responsibly and in accordance with institutional and local regulations. Always consult your institution's Environmental Health & Safety (EHS) department for specific guidelines.

- Solid Waste:
 - Dispose of non-hazardous, contaminated solid waste such as gloves, paper towels, and pipette tips in the regular laboratory trash, unless they are contaminated with a biohazard or other hazardous chemical.
 - Do not place chemical waste in public-facing or custodial-serviced trash cans. Use designated laboratory waste containers.
- Liquid Waste:
 - Small quantities of unused, non-hazardous aqueous solutions of **2',3'-cGAMP** can typically be disposed of down the sanitary sewer with copious amounts of running water.
 - Crucially, verify this procedure is permitted by your institution's EHS office before proceeding.
 - Do not dispose of solutions containing DMSO or other organic solvents down the drain. These must be collected as chemical waste.
- Empty Containers:
 - Rinse the empty vial three times with a suitable solvent (e.g., water). Collect the rinsate for proper disposal if required by your institution.

- Deface or remove the label to prevent misuse of the container.
- The clean, empty vial can typically be disposed of in a designated glass waste or sharps container.

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